

In-Depth Technical Guide: 3-Cyclopropylpyridin-4-amine

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Compound of Interest

Compound Name: 3-Cyclopropylpyridin-4-amine

Cat. No.: B594301

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Cyclopropylpyridin-4-amine**, a heterocyclic amine of interest in medicinal chemistry and drug discovery. Due to its nascent stage in widespread research, this document focuses on the available information regarding its identification, sourcing, and what can be inferred about its properties and potential synthesis.

Core Compound Identification

The primary identifier for **3-Cyclopropylpyridin-4-amine** is through its hydrochloride salt, as a specific CAS (Chemical Abstracts Service) number for the free base is not readily found in public databases. This suggests that the compound is most commonly handled and supplied in its salt form.

Table 1: Compound Identification

Form	CAS Number
Hydrochloride Salt	2460754-36-1
Free Base	Not explicitly assigned

Commercial Availability

Currently, **3-Cyclopropylpyridin-4-amine** is available from a limited number of specialized chemical suppliers, primarily as its hydrochloride salt.

Table 2: Identified Suppliers

Supplier	Form Supplied
ChemShuttle	3-cyclopropylpyridin-4-amine hydrochloride

Researchers seeking to acquire this compound should reference the CAS number 2460754-36-1 to ensure the procurement of the correct chemical entity.

Physicochemical Properties (Inferred)

Detailed experimental data on the physicochemical properties of **3-Cyclopropylpyridin-4-amine** is scarce. However, based on its chemical structure, some properties can be inferred.

Table 3: Predicted Physicochemical Properties

Property	Predicted Value	Notes
Molecular Formula	C ₈ H ₁₀ N ₂	
Molecular Weight	134.18 g/mol	
Appearance	Likely a solid at room temperature	Based on similar pyridine derivatives
Solubility	Expected to be soluble in organic solvents	The hydrochloride salt should exhibit solubility in polar protic solvents, including water.
Basicity (pKa)	Estimated to be in the range of 5-7	The pyridine nitrogen is basic. The amino group contributes to the overall basicity.

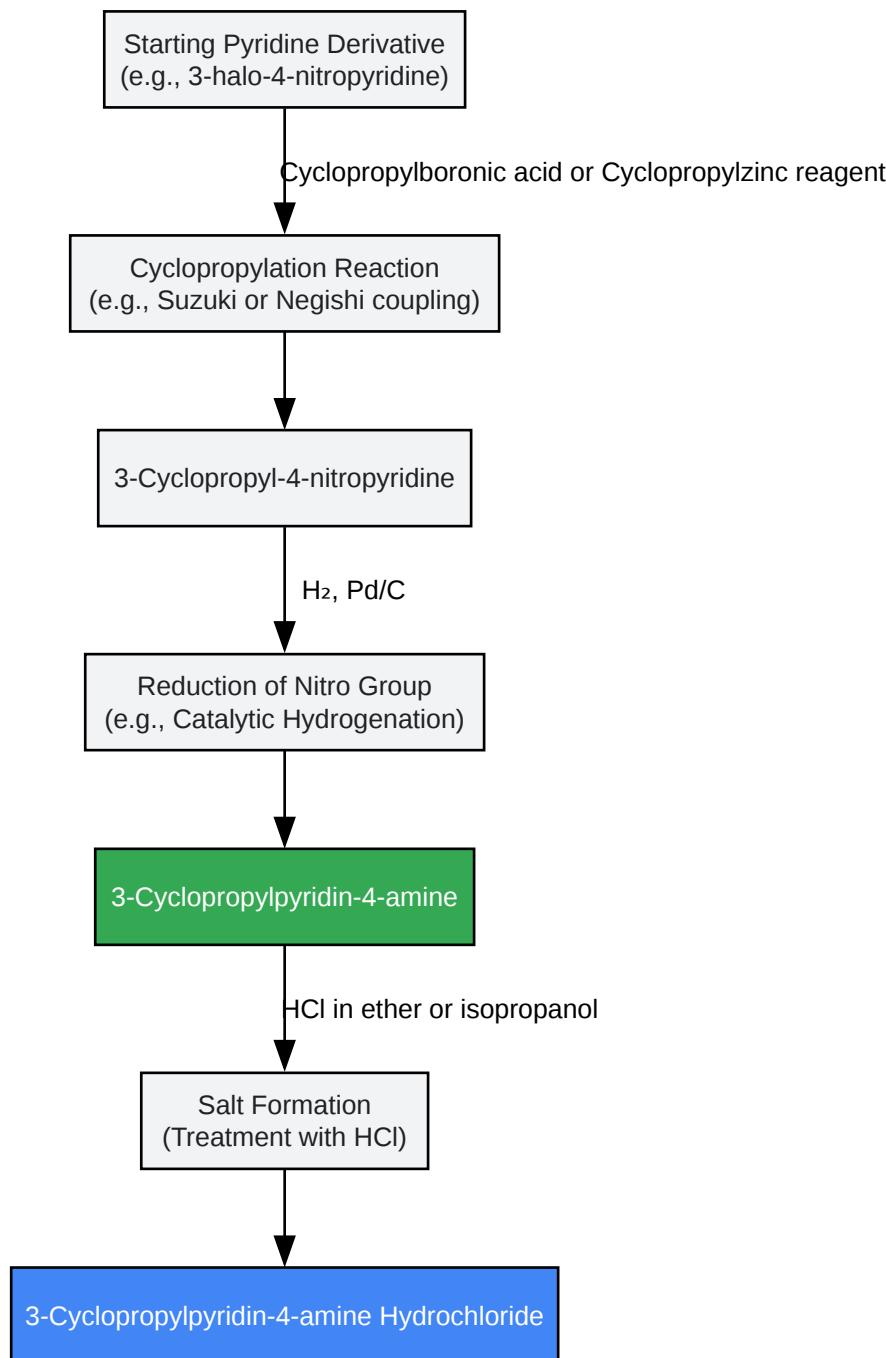
Synthesis and Experimental Protocols

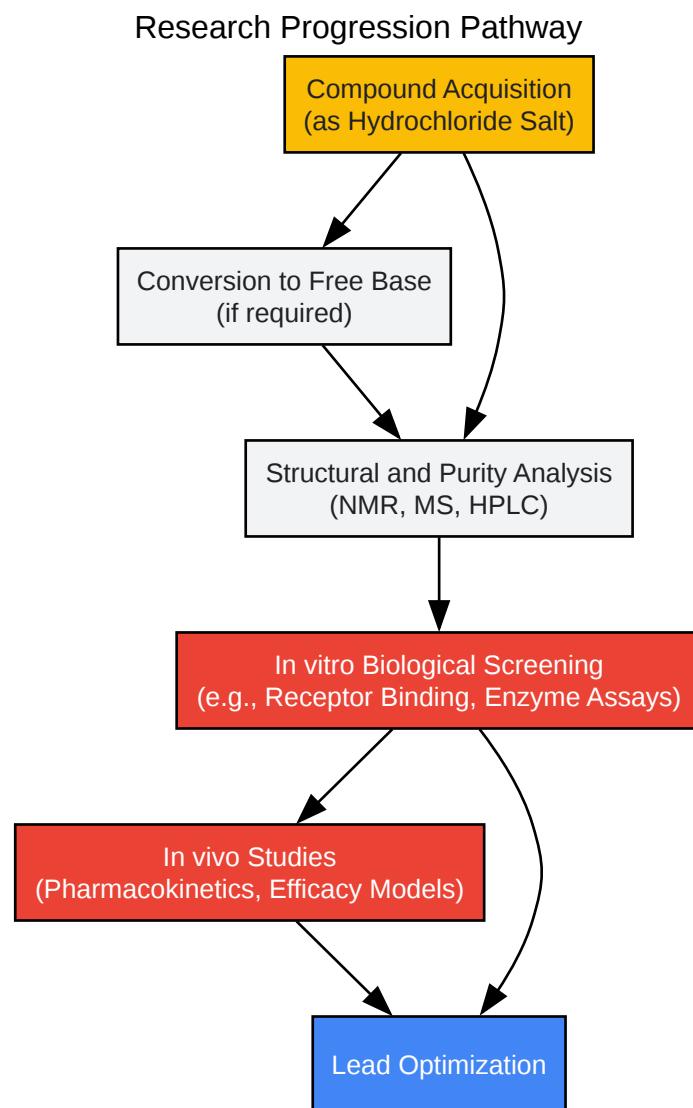
A detailed, publicly available experimental protocol for the synthesis of **3-Cyclopropylpyridin-4-amine** is not currently available. The synthesis of related cyclopropyl-substituted pyridines often involves multi-step sequences. A plausible synthetic approach could involve the introduction of the cyclopropyl group onto a pre-functionalized pyridine ring, followed by the installation of the amine group.

Hypothetical Synthetic Workflow:

The following diagram illustrates a generalized, hypothetical workflow for the synthesis of **3-Cyclopropylpyridin-4-amine**. This is not a confirmed experimental protocol but represents a logical synthetic strategy based on established organic chemistry principles.

Hypothetical Synthesis Workflow





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